

A Comparative Guide to TACE Inhibitors: GW-3333 and Other Key Compounds

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Compound of Interest

Compound Name: GW-3333

Cat. No.: B1672458

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **GW-3333** with other prominent inhibitors of Tumor Necrosis Factor-alpha Converting Enzyme (TACE), also known as ADAM17. The data presented herein is intended to assist researchers in making informed decisions for their investigations into inflammatory diseases and other TACE-mediated pathologies.

Introduction to TACE and its Inhibition

Tumor Necrosis Factor-alpha (TNF- α) is a potent pro-inflammatory cytokine implicated in a range of diseases, including rheumatoid arthritis. TNF- α is initially synthesized as a transmembrane precursor (pro-TNF- α), which is then cleaved by TACE to release the soluble, active form. Inhibition of TACE represents a key therapeutic strategy to modulate TNF- α activity. **GW-3333** is a notable dual inhibitor, targeting both TACE and various Matrix Metalloproteinases (MMPs).^{[1][2][3]} This guide compares **GW-3333** to other well-characterized TACE inhibitors, focusing on their potency, selectivity, and reported mechanisms of action.

Quantitative Comparison of TACE Inhibitor Potency

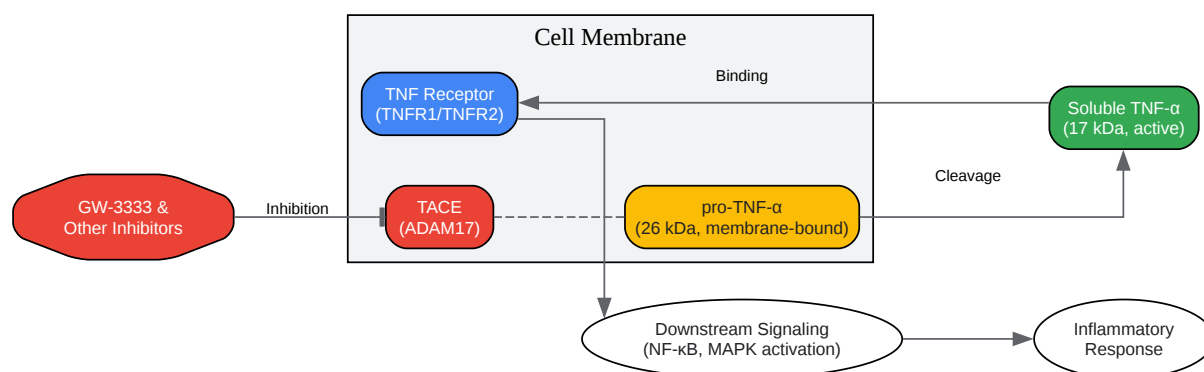
The following table summarizes the inhibitory potency (IC₅₀ and K_i values) of **GW-3333** and other selected TACE inhibitors against TACE and a panel of Matrix Metalloproteinases (MMPs). Lower values indicate higher potency.

Inhibitor	TACE (ADAM17)	MMP-1 (Collagenase-1)	MMP-2 (Gelatinase-A)	MMP-3 (Stromelysin-1)	MMP-9 (Gelatinase-B)	MMP-13 (Collagenase-3)	Reference
GW-3333	Potent inhibitor	Inhibitor	Inhibitor	Inhibitor	Inhibitor	Inhibitor	[4]
GW 280264X	IC50: 8.0 nM	-	-	-	-	-	[5]
BMS-561392	IC50: 0.20 nM	IC50: >4,949 nM	IC50: 3,333 nM	IC50: 163 nM	IC50: >2,128 nM	IC50: 16,083 nM	[6][7]
Prinomas tat	-	IC50: 79 nM	Ki: 0.05 nM	IC50: 6.3 nM, Ki: 0.3 nM	IC50: 5.0 nM, Ki: 0.26 nM	Ki: 0.03 nM	[8][9]
TAPI-1	IC50: 8.09 μM	-	-	-	-	-	[10][11] [12]
TAPI-2	Ki: 0.12 μM	IC50: 20 μM (general MMP)	-	-	-	-	[13][14] [15][16]

Note: A dash (-) indicates that data was not readily available in the searched sources. The broad-spectrum nature of some inhibitors is noted.

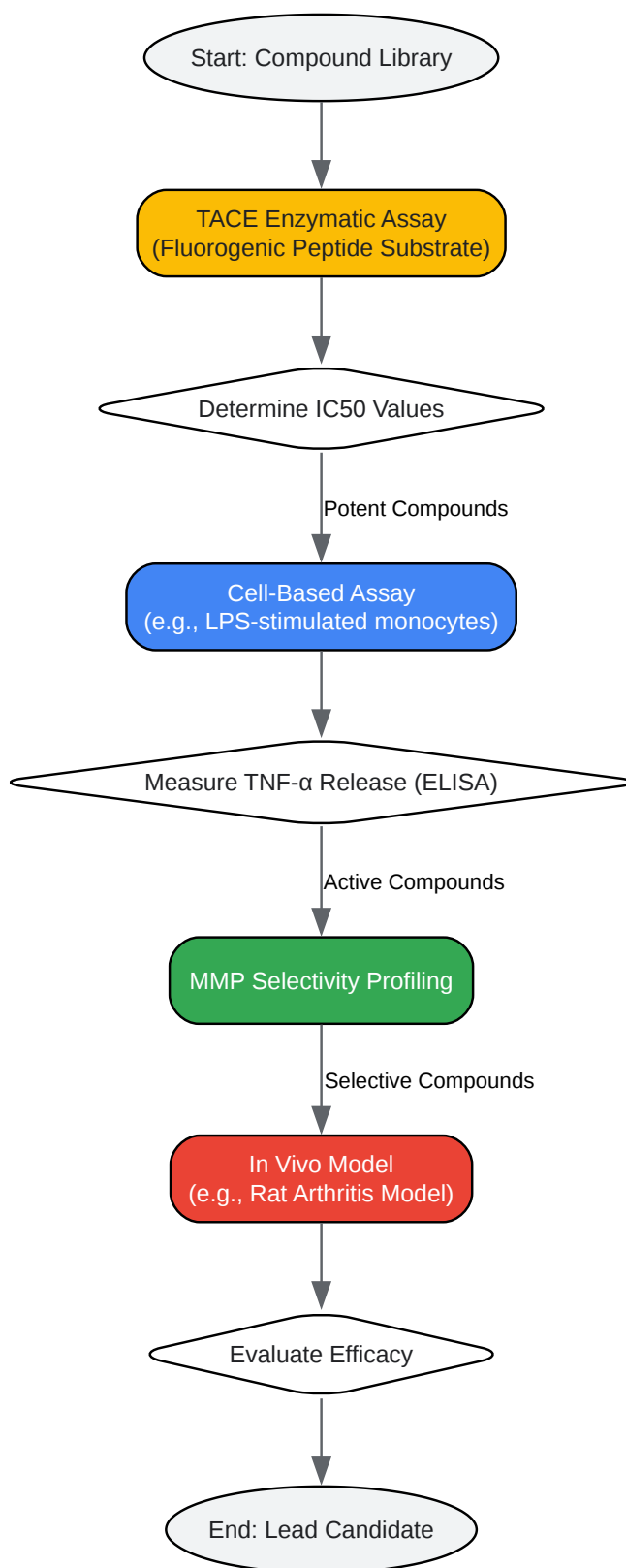
Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the biological context and experimental approaches, the following diagrams illustrate the TACE-mediated TNF-α signaling pathway and a general workflow for evaluating TACE inhibitors.



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Caption: TACE-mediated cleavage of pro-TNF-α and its inhibition.



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